

Thermodynamic Properties of Chromous Iodide Sublimation: A Technical Guide

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Compound of Interest

Compound Name: *Chromous iodide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the thermodynamic data associated with the sublimation of **chromous iodide** (CrI_2). The information presented is critical for professionals in research and development, particularly in fields where the behavior of metallic halides at elevated temperatures is of interest. This document summarizes key thermodynamic parameters, details the experimental methodologies used for their determination, and provides a visual representation of the experimental workflow.

Core Thermodynamic Data

The sublimation of solid **chromous iodide** into its gaseous state is a key physical property. The thermodynamic data for this phase transition were determined by Thomas L. Allen in 1956. [1][2][3][4] The standard enthalpy of sublimation, as well as the Gibbs free energy and entropy of sublimation at standard conditions, are summarized in the table below.

Thermodynamic Property	Value	Units	Temperature (K)
Enthalpy of Sublimation (ΔH°)	71.4	kcal/mol	298.16
Gibbs Free Energy of Sublimation (ΔF°)	54.0	kcal/mol	298.16
Entropy of Sublimation (ΔS°)	58.4	cal/deg·mol	298.16
Standard Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	298.7	kJ/mol	298.7

Data sourced from Allen, 1956 and the NIST Chemistry WebBook.[1][3]

Experimental Protocol: The Transpiration Method

The thermodynamic data for **chromous iodide** sublimation were determined by measuring the vapor pressure of CrI_2 over a temperature range of 943 to 1054 K using the transpiration method, also known as the saturated vapor flow method.[3]

Apparatus and Procedure:

The experimental setup involved a flow system where an inert carrier gas was passed over a heated sample of solid **chromous iodide**. The carrier gas becomes saturated with the vapor of the substance under investigation.

- **Sample Preparation:** Due to the sensitivity of **chromous iodide** to oxidation and hydrolysis, all handling of the material was conducted in a dry box under a nitrogen atmosphere.[3]
- **Transpiration Chamber:** A known mass of **chromous iodide** was placed in a heated tube, the transpiration chamber.
- **Carrier Gas Flow:** A stream of purified argon gas was passed through the transpiration chamber at a controlled and measured rate.

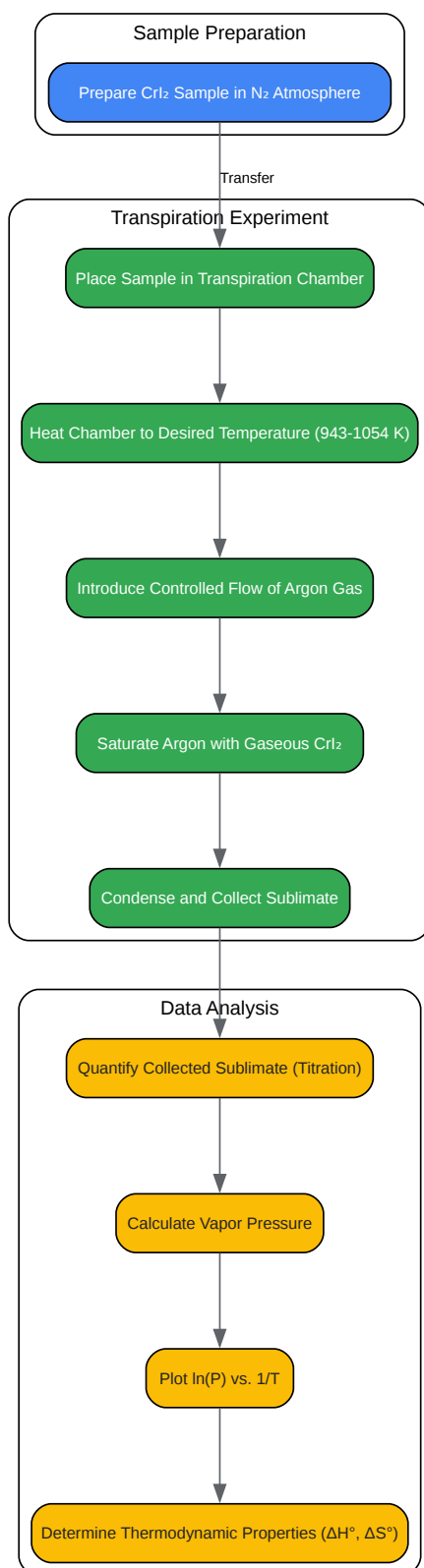
- Vapor Saturation: As the argon gas flowed over the heated CrI_2 , it became saturated with gaseous **chromous iodide**.
- Condensation and Collection: The gas mixture then passed into a cooler section of the apparatus where the **chromous iodide** vapor condensed and was collected.
- Quantification: The amount of sublimed **chromous iodide** was determined by a suitable analytical method, in this case, by thiosulfate titration to determine the amount of iodine in the sublimate.[3]
- Vapor Pressure Calculation: The vapor pressure of the **chromous iodide** at a given temperature was calculated from the amount of sublimed material, the volume of the carrier gas that passed through the chamber, and the temperature of the experiment.

Data Analysis:

The relationship between the vapor pressure (P) and the absolute temperature (T) was then used to determine the thermodynamic properties of sublimation. By plotting the natural logarithm of the vapor pressure against the inverse of the temperature (a van't Hoff plot), the enthalpy of sublimation can be derived from the slope of the resulting line.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the transpiration method used to determine the thermodynamic properties of **chromous iodide** sublimation.



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Caption: Workflow for the transpiration method.

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